

Field Application of Glyphosine in Agriculture: Application Notes and Protocols

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Compound of Interest

Compound Name: Glyphosine

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Introduction

Glyphosine, also known by its trade name Polaris, holds the distinction of being the first chemical ripener registered for use in sugarcane in the United States in 1975.^{[1][2]} Its application aimed to artificially increase sucrose levels in sugarcane, particularly in regions where natural ripening was suboptimal.^[1] However, by 1980, **Glyphosine** was largely succeeded by Glyphosate, which has since become the primary sugarcane ripener used in the industry.^{[1][2]} Consequently, detailed contemporary field application data and protocols for **Glyphosine** are limited.

This document provides the available information on the field application of **Glyphosine** and presents a comprehensive overview of the techniques for Glyphosate, its successor, which is now the industry standard. This information is intended for researchers, scientists, and drug development professionals interested in the chemical ripening of sugarcane.

Glyphosine (Polaris): Historical Application Data

Glyphosine, chemically known as N,N-bis(phosphonomethyl)glycine, was investigated for its ability to enhance sucrose content in sugarcane across various growing regions.^[1] While detailed modern protocols are scarce, historical studies provide some insight into its effects.

Quantitative Data on Glyphosine Effects

The following table summarizes the observed effects of **Glyphosine** application on sugarcane from historical studies.

Parameter	Cultivar(s)	Observed Effect	Location
Terminal Height	'CI 54-378'	28.7 cm less than non-treated 5 weeks after treatment	Florida
Sucrose	'CI 54-378'	1.01 percentage point increase over non-treated	Florida
Juice Purity	'CI 54-378'	1.79 percentage point increase over non-treated	Florida
Sugar Yield	'CI 54-378'	0.79 percentage point increase over non-treated	Florida
Juice Purity	Not specified	4% higher than non-treated controls	Jamaica
Pol % Cane	Not specified	7% higher than non-treated controls	Jamaica
Sucrose, Purity, Sugar per Ton	Non-infected 'CP 65-357'	12%, 3%, and 14% increase, respectively	Louisiana
Sugar per Hectare	'CP 65-357' with Ratoon Stunt Disease	Decrease observed	Louisiana

Data compiled from studies by Rice et al. (1980), McCatty (1980), and Martin et al. (1980) as cited in the provided search results.[\[1\]](#)

Glyphosate: Current Field Application Techniques

Glyphosate [N-(phosphonomethyl)glycine] is a systemic, non-selective herbicide that, when applied at sub-lethal doses, acts as a highly effective sugarcane ripener.[\[1\]](#)[\[3\]](#)[\[4\]](#) It functions by

inhibiting the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) in the shikimate pathway, which is crucial for the synthesis of aromatic amino acids in plants.[5][6][7][8][9][10] This inhibition leads to a cessation of vegetative growth, allowing the plant to divert more energy towards the storage of sucrose.[11]

Application Notes and Protocols

1. Product Formulations: Various formulations of Glyphosate are available. It is crucial to determine the concentration of the active ingredient (acid equivalent, a.e.) to calculate the correct application rate.[12] For example, Roundup PowerMAX 3 contains 4.8 pounds of glyphosate acid per gallon.[12]

2. Application Timing:

- Growth Stage: Apply to actively growing sugarcane.[12]
- Pre-Harvest Interval: The recommended treatment-to-harvest interval is typically 35 to 49 days.[12] Harvesting earlier than 35 days may not maximize sucrose increase, while harvesting later than 49 days can lead to yield loss in the current and subsequent crops.[12]
- Time of Day: Midday applications may improve performance compared to early morning or evening.

3. Application Rates:

- Rates vary depending on the product formulation and local recommendations. A common rate for Roundup PowerMax 3 is 5.0 ounces per acre, with a range of 5.0 to 7.0 ounces per acre for higher tonnage cane.[12]
- Higher rates do not substitute for the recommended treatment-to-harvest interval.[12]
- Use of higher than recommended rates should be restricted to the final stubble crop due to increased risk of injury.[3]

4. Spray Volume and Surfactants:

- A carrier volume of 3 to 40 gallons of water per acre is suggested for broadcast spray applications.

- Most Glyphosate formulations for ripening contain surfactants. However, due to the low application rates, the surfactant concentration might be suboptimal for rain-fastness.[\[3\]](#)[\[12\]](#)
- If rainfall is likely within six hours of application, a compatible non-ionic surfactant (0.25% by volume) may be added.[\[12\]](#)

5. Environmental Conditions:

- Wind: Apply when wind speeds are between 3 and 10 mph to minimize drift.[\[3\]](#)[\[12\]](#)
- Rainfall: Avoid application when rainfall is imminent. A rain-free period of at least six hours after application is recommended.[\[3\]](#)[\[12\]](#)
- Temperature Inversion: Do not apply during a surface temperature inversion, which typically occurs in the evening or early morning.[\[3\]](#)[\[12\]](#)

6. Crop Condition:

- Lodging: For best results, apply to erect cane. If the cane has recently lodged, allow 7-10 days for it to right itself before application.[\[3\]](#)
- Plant Stress: Response to Glyphosate may be reduced under conditions of plant stress.[\[12\]](#)

7. Monitoring:

- A hand-held refractometer can be used to measure Brix (an indicator of sugar content) to optimize the scheduling of ripener application. Fields with higher initial Brix levels should be treated and harvested first.[\[12\]](#)

Quantitative Data on Glyphosate Effects

The following tables summarize the quantitative effects of Glyphosate application on sugarcane from various studies.

Table 1: Effect of Glyphosate on Theoretically Recoverable Sugar (TRS)

Cultivar	Application Rate (g ae/ha)	Harvest Interval (weeks)	TRS Increase (%) vs. Non-Treated
HoCP 96-540	210	8	10 - 28
L 99-226	210	8	10 - 28
HoCP 00-950	210	8	Least increase
L 01-283	210	8	Least increase
HoCP 96-540	210	6	Average of 10

Data compiled from studies on the response of different sugarcane cultivars to Glyphosate application.[\[1\]](#)

Table 2: Effect of Glyphosate on Sugarcane and Sugar Yield

Cultivar	Application Rate (g ae/ha)	Harvest Interval (weeks)	Sugarcane Yield Change (%)	Sugar Yield Change (%)
Average across cultivars	Not specified	Not specified	-9	Not specified
HoCP 96-540	Not specified	6	-17	No effect
HoCP 96-540	Not specified	Not specified	Not specified	+16

Data compiled from studies on the impact of Glyphosate on sugarcane yield components.[\[1\]](#)

Experimental Protocol: Field Trial for Sugarcane Ripener Efficacy

This protocol is a generalized methodology based on practices described in the cited literature for evaluating the efficacy of chemical ripeners like Glyphosate in sugarcane.[\[5\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)

1. Objective: To evaluate the effect of a chemical ripener on the sucrose content, yield, and phytotoxicity in a specific sugarcane cultivar.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).[\[5\]](#)[\[11\]](#)
- Replications: Minimum of four replications per treatment.[\[13\]](#)[\[14\]](#)
- Plot Size: A typical plot size is at least 2 nett interrows by 5 meters in length, with one guard row on each side (gross plot size of 5 rows by 6 meters).[\[13\]](#)
- Treatments:
 - Untreated Control.
 - Candidate Ripener at the proposed application rate (1X).
 - Candidate Ripener at double the proposed rate (2X) for phytotoxicity assessment.[\[13\]](#)
 - Industry Standard Ripener (e.g., a standard Glyphosate application).

3. Materials and Equipment:

- Certified sugarcane variety.
- Chemical ripener(s) and any required adjuvants.
- Calibrated sprayer (e.g., backpack sprayer with a boom for small plots, or a drone for larger-scale trials).[\[5\]](#)
- Personal Protective Equipment (PPE).
- Hand-held refractometer for Brix measurements.
- Sample collection tools (machetes, bags).
- Equipment for juice extraction and analysis (e.g., roller mill, polarimeter).

4. Procedure:

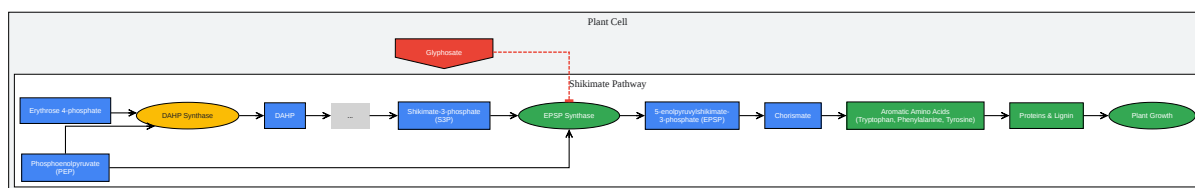
- Site Selection: Choose a uniform stand of the target sugarcane cultivar, minimizing variability in soil type and topography.[13]
- Application:
 - Apply treatments at the designated sugarcane growth stage (e.g., 8-10 months old).[5][11]
 - Record all application details: date, time, weather conditions (temperature, humidity, wind speed), spray volume, and equipment used.[13]
- Data Collection:
 - Pre-application: Collect baseline data on plant height and tiller count.
 - Post-application:
 - At specified intervals (e.g., 4, 6, and 8 weeks after application), harvest a predetermined number of stalks from the central rows of each plot.[5]
 - Record phytotoxicity symptoms (e.g., chlorosis, stunting, side shoot development).
 - Measure stalk height, weight, and diameter.
 - Extract juice and analyze for Brix, Pol, and purity to calculate Theoretically Recoverable Sugar (TRS).
 - At final harvest, determine the cane yield (tons per hectare) and sugar yield (tons per hectare).
 - Ratoon Crop Assessment: Monitor the regrowth of the subsequent ratoon crop for any residual effects, such as stunting or reduced tillering.[1][4]

5. Data Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., LSD or Tukey's HSD) to determine significant differences between treatment means at a specified significance level (e.g., $p < 0.05$).[5]

Visualizations

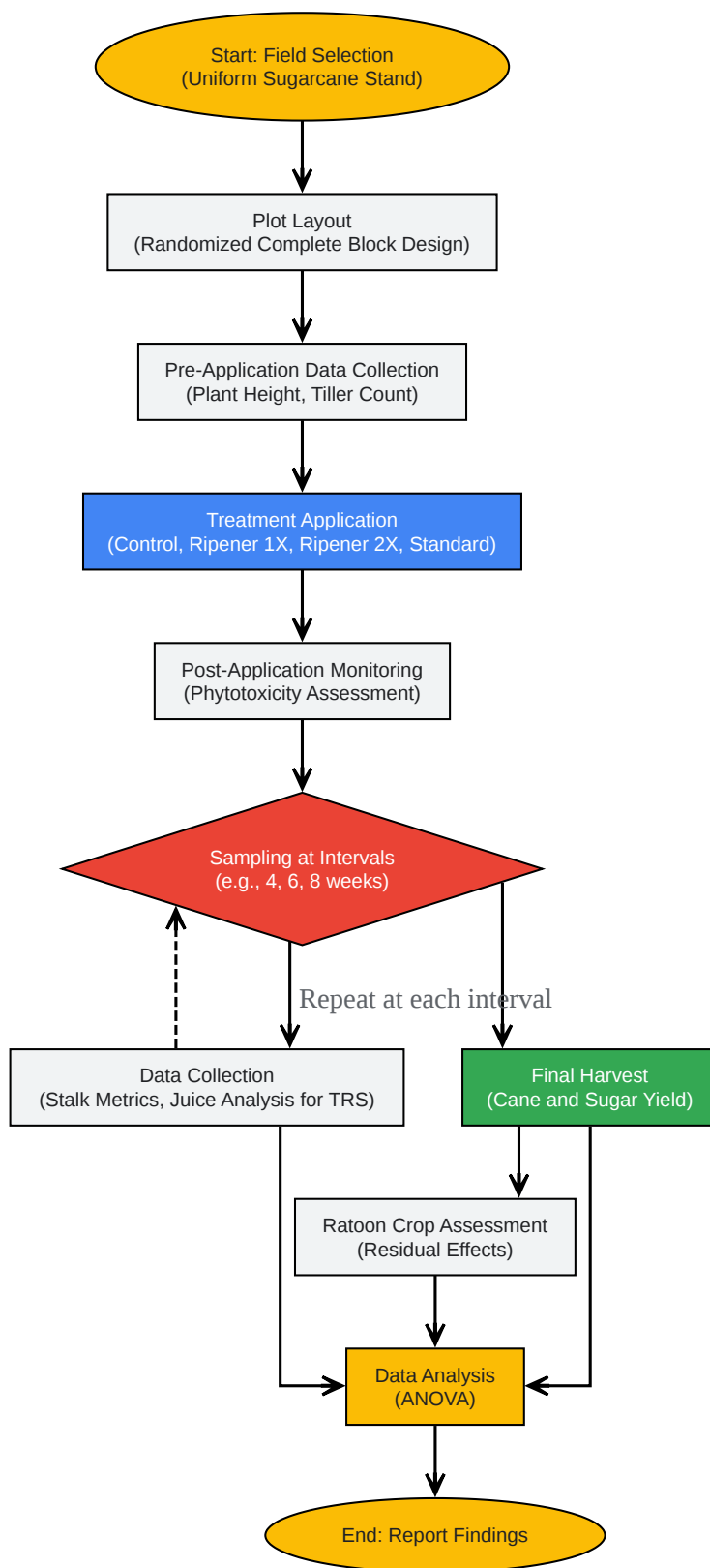
Signaling Pathway



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Caption: Mechanism of action of Glyphosate, inhibiting the EPSP synthase enzyme in the shikimate pathway.

Experimental Workflow



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Caption: Workflow for a field experiment evaluating the efficacy of a sugarcane ripener.

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References

- 1. repository.lsu.edu [repository.lsu.edu]
- 2. Publication : USDA ARS [ars.usda.gov]
- 3. scispace.com [scispace.com]
- 4. academicjournals.org [academicjournals.org]
- 5. bio-conferences.org [bio-conferences.org]
- 6. Understanding Glyphosate and Other Pesticides (FS-1193) | University of Maryland Extension [extension.umd.edu]
- 7. Glyphosate Technical Fact Sheet [npic.orst.edu]
- 8. Glyphosate General Fact Sheet [npic.orst.edu]
- 9. The herbicide glyphosate (Roundup®) kills plants by inhibiting an... | Study Prep in Pearson+ [pearson.com]
- 10. Glyphosate: Its Environmental Persistence and Impact on Crop Health and Nutrition - PMC [pmc.ncbi.nlm.nih.gov]
- 11. cabidigitallibrary.org [cabidigitallibrary.org]
- 12. Sugarcane Ripener Recommendations for 2025 [suagcenter.com]
- 13. croplife.co.za [croplife.co.za]
- 14. nda.gov.za [nda.gov.za]
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